

Feruloylputrescine plant secondary metabolite overview

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Compound Focus: Feruloylputrescine

CAS No.: 501-13-3

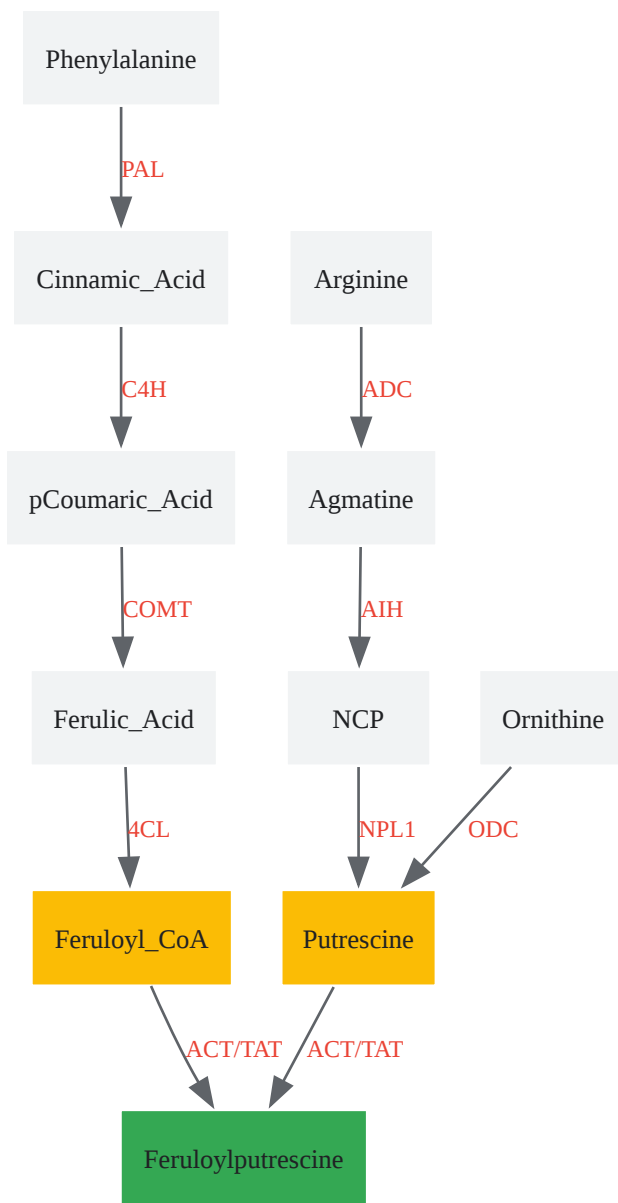
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Chemical Profile and Biosynthesis

Feruloylputrescine (N-(4-aminobutyl)-4-hydroxy-3-methoxycinnamamide) is a **hydroxycinnamic acid amide (HCAA)** formed by conjugating ferulic acid with the polyamine putrescine [1] [2].

- **Biosynthetic Pathway:** The biosynthesis occurs via the phenylpropanoid and polyamine pathways, with coupling catalyzed by specific acyltransferases [3].
- **Enzymatic Key Steps:** Key precursors are feruloyl-CoA and putrescine. In engineered systems, introducing exogenous genes like barley's agmatine coumaroyltransferase (ACT) can redirect metabolic flux toward alternative HCAAs [3].



Feruloylputrescine Biosynthesis Pathway

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Visualization of **feruloylputrescine** biosynthesis from phenylalanine and arginine/ornithine precursors.

Biological Functions and Research Findings

Feruloylputrescine plays significant roles in plant development and stress response, with functions characterized in various species.

Plant System	Documented Function / Correlation	Key Findings / Mechanism	Experimental Context	Citation
Rice (<i>Oryza sativa</i>)	Root development & stress response	OsABCG37 transporter mutation reduces lateral roots/hairs; rescued by exogenous application.	CRISPR/Cas9 mutant analysis, RNA-seq, HPLC/MS, exogenous supplementation.	[4]
Rice (<i>Oryza sativa</i>)	Defense suppression by pests	Brown planthopper-induced volatiles suppress Os4CL5 gene, reducing this key phenolamide.	Metabolomics, gene expression analysis (qRT-PCR) of wild-type vs. mutant plants.	[5]
Citrus spp.	Response to biotic stress (HLB disease)	Accumulation highly correlated with disease severity; proposed conversion from ferulic acid to suppress its antimicrobial effect.	Spatial metabolomics (MS), 3D molecular mapping, metabolic modeling, in vitro bioassays.	[6]
Bamboo (<i>Phyllostachys nigra</i>)	Major secondary metabolite	Major HCAA in suspension cells; platform for "rational metabolic-flow switching" to produce novel compounds.	Stable transformation with barley <i>HvACT1</i> gene, metabolite profiling (HPLC/MS).	[3]

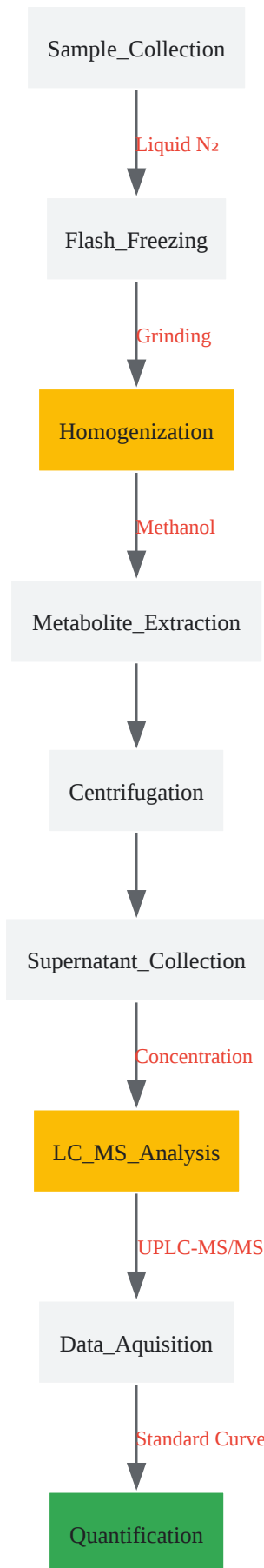
Analytical and Experimental Methodologies

Robust detection and quantification of **feruloylputrescine** relies on advanced analytical techniques, primarily **Liquid Chromatography coupled with Tandem Mass Spectrometry (LC-MS/MS)**.

- **Sample Preparation:** Tissues are typically ground in liquid nitrogen, metabolites extracted with methanol/water, centrifuged, and supernatant concentrated for analysis [7].
- **Instrumentation:** **UPLC systems** with reverse-phase columns provide high-resolution separation. Detection uses high-sensitivity mass spectrometers (e.g., SCIEX QTRAP) in multiple reaction

monitoring (MRM) mode [7] [8].

- **Spatial Mapping:** Advanced 3D molecular mapping and mass spectral molecular networking visualize distribution and identify structurally related compounds [6].



LC-MS/MS Metabolomics Workflow

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*Generalized workflow for **feruloylputrescine** quantification from plant tissue using LC-MS/MS.*

Research Applications and Future Directions

Feruloylputrescine research has significant implications for agricultural and pharmaceutical sciences.

- **Biomarker Potential:** Serves as a metabolic biomarker for specific physiological states, such as disease severity in Citrus HLB [6] or specialized metabolic activity in bamboo cell cultures [3].
- **Therapeutic Agent Exploration:** Underlying phenolic acid, ferulic acid, and related flavonoids show potent, antibiotic-level bactericidal activity against *Candidatus Liberibacter asiaticus*, suggesting therapeutic potential [6].
- **Metabolic Engineering:** Bamboo suspension cells naturally accumulating **feruloylputrescine** serve as excellent bioproduction platforms through "rational metabolic-flow switching" [3].

Conclusion

Feruloylputrescine is a dynamically regulated plant specialized metabolite with significant roles in development and defense. Research into its functions and applications is accelerating with advanced metabolomics and genetic tools, offering promising translational pathways.

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